

Part 1: The Strategic Importance of ^{13}C NMR in Heterocyclic Compound Analysis

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Compound of Interest

Compound Name: 3-Methylisonicotinic acid

CAS No.: 40211-20-9

Cat. No.: B7721381

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In drug discovery and development, the unambiguous structural confirmation of synthesized molecules is non-negotiable. For heterocyclic compounds like **3-methylisonicotinic acid**, ^{13}C NMR spectroscopy is an indispensable tool. It provides direct insight into the carbon framework of the molecule, revealing the number of non-equivalent carbon atoms and offering crucial information about their electronic environment and hybridization state (sp^2 , sp^3).

The chemical shift (δ) of each carbon is exquisitely sensitive to the local magnetic field, which is influenced by the presence of the heteroatom (nitrogen), the electron-withdrawing carboxylic acid group, and the electron-donating methyl group. Therefore, a correctly assigned ^{13}C NMR spectrum serves as a definitive fingerprint of the molecular structure, confirming the substitution pattern on the pyridine ring and ensuring the identity of the material.

Part 2: A Validated Protocol for ^{13}C NMR Data Acquisition

The quality of an NMR spectrum is fundamentally dependent on the quality of the sample and the parameters used for data acquisition. The following protocol is designed to yield a high-resolution ^{13}C NMR spectrum for **3-methylisonicotinic acid**.

Causality-Driven Experimental Choices

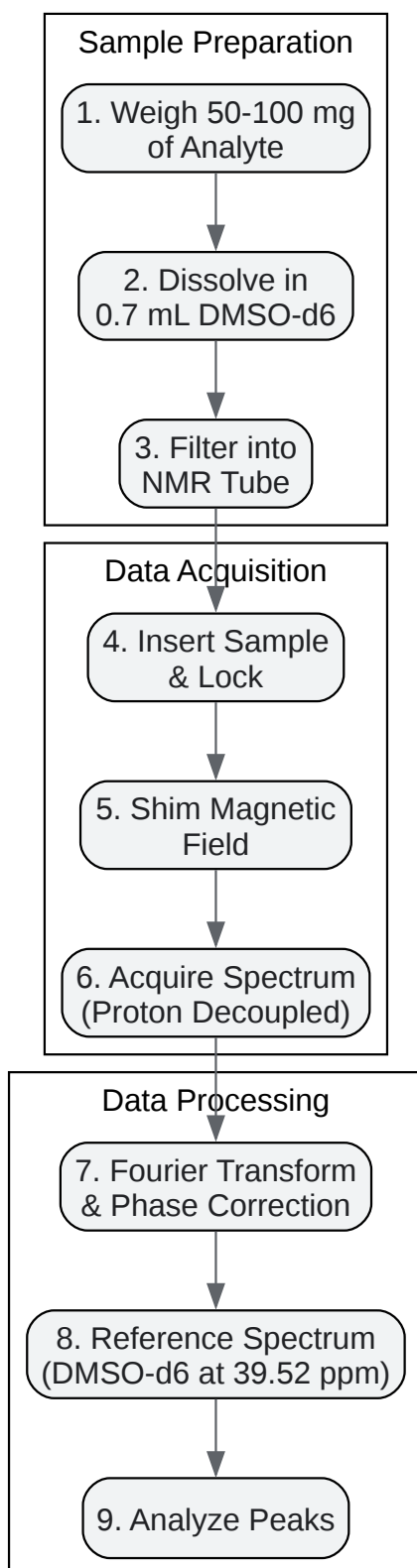
- **Solvent Selection:** The choice of a deuterated solvent is critical. **3-Methylisonicotinic acid** contains an acidic proton (on the carboxylic acid) and is a polar molecule. Deuterated dimethyl sulfoxide (DMSO- d_6) is an excellent first choice. Its high polarity effectively solubilizes the analyte, and its deuterium lock signal is strong and reliable. Furthermore, the acidic proton of the carboxylic acid will exchange with deuterium from trace D_2O in the solvent or remain unexchanged, but in either case, DMSO- d_6 is sufficiently inert. Deuterated chloroform ($CDCl_3$) may be a poor choice due to lower polarity, potentially leading to solubility issues.
- **Sample Concentration:** ^{13}C NMR is an inherently insensitive technique due to the low natural abundance of the ^{13}C isotope (~1.1%).^[1] Therefore, a relatively concentrated sample is required to obtain a spectrum with a good signal-to-noise ratio in a reasonable timeframe. A concentration of 50-100 mg in 0.6-0.7 mL of solvent is recommended for a standard 5 mm NMR tube.^[2] While higher concentrations reduce acquisition time, they can also increase viscosity, potentially leading to broader spectral lines.
- **Internal Standard:** Tetramethylsilane (TMS) is the universally accepted internal standard for 1H and ^{13}C NMR, defined as 0.0 ppm. However, for convenience, the residual solvent peak is often used as a secondary reference. The central peak of the DMSO- d_6 septet is reliably found at 39.52 ppm.

Step-by-Step Experimental Workflow

- **Sample Preparation:**
 1. Weigh 50-100 mg of high-purity **3-methylisonicotinic acid** directly into a clean, dry vial.
 2. Add approximately 0.7 mL of DMSO- d_6 .
 3. Gently warm and vortex the vial to ensure complete dissolution. A clear, particulate-free solution is essential for high-resolution spectra.
 4. Using a Pasteur pipette with a small plug of glass wool, filter the solution directly into a clean, dry 5 mm NMR tube. This removes any microscopic solid impurities that can degrade spectral quality.

5. Cap the NMR tube securely.
- Instrument Setup & Calibration:
 1. Insert the sample into the NMR spectrometer.
 2. Lock the spectrometer on the deuterium signal of the DMSO-d₆.
 3. Shim the magnetic field to optimize its homogeneity. This is a critical step to achieve sharp, symmetrical peaks. Automated shimming routines are standard on modern spectrometers.
 4. Tune and match the ¹³C probe to the correct frequency.
 - Data Acquisition:
 1. Acquire a standard proton-decoupled ¹³C NMR spectrum. This is the most common ¹³C experiment, where each unique carbon appears as a single line, simplifying the spectrum.
 2. Key parameters include a 90° pulse width, a relaxation delay of 2-5 seconds, and a sufficient number of scans (e.g., 1024 or more) to achieve an adequate signal-to-noise ratio. The total acquisition time may range from 20 minutes to several hours depending on the sample concentration.

Experimental Workflow Diagram



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Caption: Workflow for ¹³C NMR data acquisition and processing.

Part 3: Theoretical Analysis and Predicted ^{13}C NMR Spectrum

The chemical shifts in a substituted pyridine ring are governed by the interplay of resonance and inductive effects of the substituents. The nitrogen atom strongly deshields the α -carbons (C2, C6) and has a smaller effect on the β (C3, C5) and γ (C4) carbons.

To predict the spectrum of **3-methylisonicotinic acid**, we can use an additive model based on the known spectra of parent compounds. We will primarily use the data for isonicotinic acid (4-pyridinecarboxylic acid) and apply the known effect of adding a methyl group at the C-3 position.

Baseline Data (Parent Compounds in DMSO- d_6):

Compound	C2/C6 (ppm)	C3/C5 (ppm)	C4 (ppm)	COOH (ppm)	Reference
Pyridine	149.8	123.6	135.5	-	[1]
Isonicotinic Acid	~150.5	~122.0	~141.0	~166.0	Predicted from D ₂ O data & substituent effects
Nicotinic Acid	C2: ~153.2, C6: ~150.2	C5: ~123.7	C4: ~136.9	~166.2	[2]

Note: Experimental data for isonicotinic acid in DMSO- d_6 is not readily available. The values are estimated based on its spectrum in D₂O and known solvent effects for comparison.

Predictive Analysis for **3-Methylisonicotinic Acid**:

The structure of **3-methylisonicotinic acid** removes the molecule's symmetry, meaning all 7 carbon atoms are chemically non-equivalent and should produce distinct signals.

C2

C3

C4

C5

C6

C-Me

COOH

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Caption: Structure and numbering of **3-methylisonicotinic acid**.

- Carboxyl Carbon (COOH): This carbon is least affected by ring substituents. Its chemical shift is expected to be in the typical range for carboxylic acids, around 166-168 ppm.
- C2 and C6 (α -carbons): In isonicotinic acid, C2 and C6 are equivalent. In our target molecule, C2 is ortho to the methyl group, while C6 is meta. A methyl group typically causes a downfield shift (deshielding) at the ipso-carbon (the one it's attached to) and an upfield shift (shielding) at the ortho position. Therefore, C2 will be shielded relative to its position in isonicotinic acid. C6, being meta, will be largely unaffected. We predict C6 $\approx$ 150-152 ppm and C2 $\approx$ 147-149 ppm.
- C3 (ipso-carbon): The methyl group is attached to C3. The ipso-carbon experiences a deshielding effect. Starting from the baseline value for C3 in pyridine ($\sim$ 123.6 ppm), the addition of the methyl group will shift it downfield significantly. We predict C3 $\approx$ 132-135 ppm.
- C4 (ipso-carbon): The carboxylic acid is attached to C4. This carbon is already deshielded in isonicotinic acid ($\sim$ 141 ppm). The adjacent methyl group will cause a further slight downfield shift. We predict C4 $\approx$ 142-145 ppm.
- C5 (β -carbon): This carbon is para to the methyl group and meta to the carboxylic acid. The para-effect of a methyl group is typically shielding (upfield shift). Starting from the C5 value in isonicotinic acid ($\sim$ 122.0 ppm), we expect an upfield shift. We predict C5 $\approx$ 120-122 ppm.
- Methyl Carbon (CH₃): The methyl group attached to an sp² carbon of a pyridine ring will appear in the typical alkyl region. We predict a signal around 18-21 ppm.

Part 4: Predicted ¹³C NMR Data Summary and Signal Assignment

The following table summarizes the predicted chemical shifts for **3-methylisonicotinic acid** in DMSO-d₆.

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Multiplicity (Proton-Decoupled)	Justification
COOH	167.0	Singlet	Typical range for aromatic carboxylic acid carbon.
C6	151.5	Singlet	α-carbon to nitrogen, least affected by substituents.
C2	148.0	Singlet	α-carbon to nitrogen; shielded by ortho methyl group.
C4	143.5	Singlet	ipso-carbon to COOH; slightly deshielded by adjacent methyl group.
C3	134.0	Singlet	ipso-carbon to methyl group; deshielded.
C5	121.0	Singlet	β-carbon to nitrogen; shielded by para methyl group.
CH ₃	19.5	Singlet	Typical range for a methyl group on an aromatic ring.

Conclusion

This technical guide provides a comprehensive framework for understanding, acquiring, and interpreting the ¹³C NMR spectrum of **3-methylisonicotinic acid**. While experimental data is not currently available in public databases, a robust predictive model based on fundamental principles and empirical data from analogous structures allows for a confident, theoretical

assignment of all seven carbon signals. The detailed experimental protocol provides a clear and validated pathway for researchers to acquire high-quality data, which can then be used to verify these predictions. This dual approach of rigorous experimental design and principled spectral interpretation is essential for the structural elucidation of novel compounds in the chemical and pharmaceutical sciences.

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Sources

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